

Technical Guide: Structure-Activity Relationship (SAR) of 11-Amino-Dibenzoxazepines

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Compound of Interest

Compound Name: *Dibenzo[b,f][1,4]oxazepin-11-amine*

CAS No.: 21636-25-9

Cat. No.: B2536336

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Executive Summary

The 11-amino-dibenz[b,f][1,4]oxazepine scaffold represents a privileged structure in medicinal chemistry, most notably recognized in the antipsychotic Loxapine and the antidepressant Amoxapine. Beyond their established role in modulating Dopamine (

) and Serotonin (

) receptors, recent investigations have expanded their utility into multidrug resistance (MDR) reversal and antiparasitic applications.

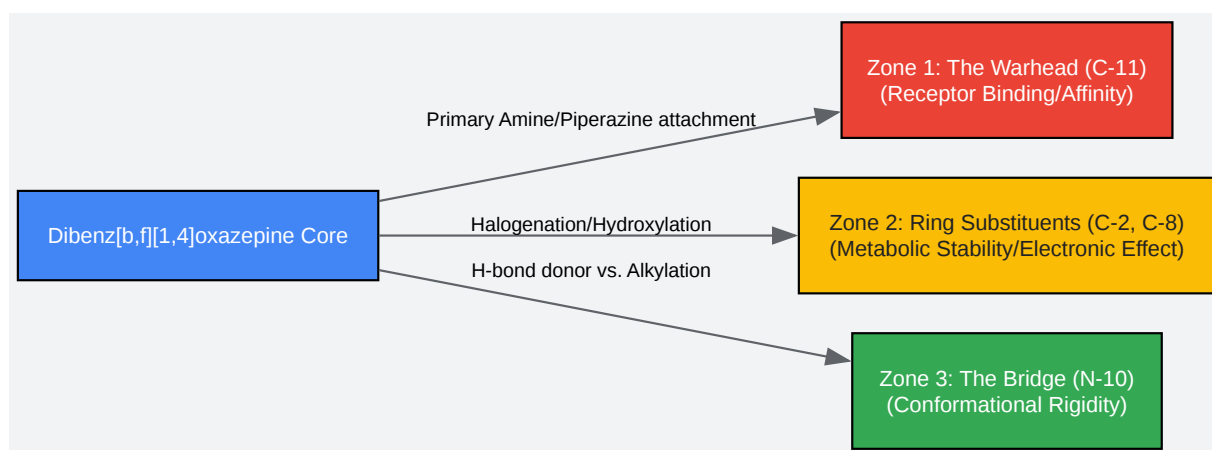
This guide provides a rigorous technical analysis of the scaffold's SAR, detailing how specific structural modifications at the 11-position and the tricyclic core dictate pharmacodynamic profiles. It includes validated synthetic protocols and logic-driven optimization strategies for researchers.

Part 1: The Pharmacophore & Structural Anatomy

To manipulate the biological activity of dibenzoxazepines, one must first understand the numbering system and the three critical "zones" of the scaffold.

Structural Numbering & Zones

The core consists of a central seven-membered oxazepine ring fused to two benzene rings. The "butterfly" angle of this tricyclic system is critical for receptor fit.



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Figure 1: Pharmacophore dissection of the dibenzoxazepine nucleus.

The "Butterfly" Conformation

Unlike flat tricyclics (e.g., phenothiazines), the [1,4]oxazepine ring forces the two benzene rings into a non-planar, bent conformation.

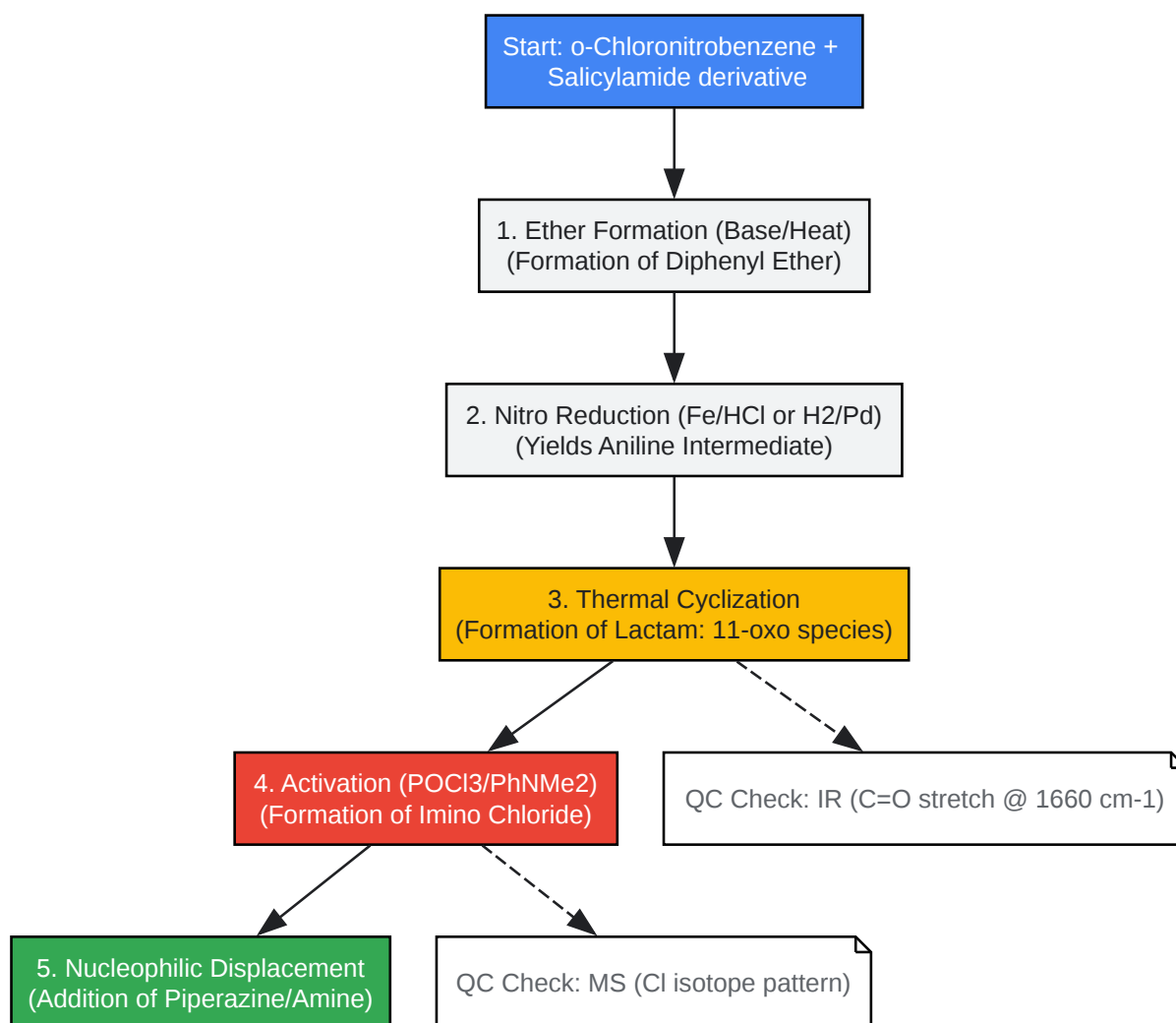
- Impact: This specific angle allows the molecule to fit into the hydrophobic pocket of GPCRs (D2/5-HT_{2A}) while the 11-amino group interacts with the conserved aspartate residue (Asp 3.32) in the receptor transmembrane domain.

Part 2: Synthetic Strategy

The most robust route to 11-amino-dibenzoxazepines is the Imidoyl Chloride Method. This protocol is preferred over direct amination due to higher yields and reduced byproduct formation.

The "Self-Validating" Synthetic Workflow

This pathway ensures the formation of the critical C=N bond at position 11.



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Figure 2: Step-wise synthetic pathway via the imino-chloride intermediate.

Part 3: Structure-Activity Relationship (SAR) Analysis

The SAR of this class is tight; minor changes lead to "activity cliffs" (drastic loss of potency).

Zone 1: The 11-Amino "Warhead"

The substituent at C-11 is the primary driver of affinity.

- Requirement: A basic nitrogen atom is essential for ionic bonding with the receptor.
- Piperazine Ring: The most potent analogs (Loxapine, Amoxapine) utilize a piperazine ring.
 - N-Methyl piperazine: Increases lipophilicity and CNS penetration (Loxapine).
 - N-H piperazine: Retains D2 activity but increases NET (Norepinephrine Transporter) inhibition (Amoxapine).
- Open Chain Amines: Substitution with linear alkyl amines (e.g.,
-dimethylamino) generally reduces antipsychotic potency but may retain antihistaminic (H1) activity.

Zone 2: Ring Substitution (Electronic & Metabolic Tuning)

Substituents on the benzene rings (positions 1-4 and 6-9) modulate metabolic stability and receptor subtype selectivity.

Position	Substituent	Effect on Activity	Mechanism
C-2	-Cl (Chlorine)	Optimal	Increases potency (Loxapine). Electron-withdrawing group (EWG) enhances the dipole moment toward the binding pocket.
C-2	-H	Moderate	Loss of ~5-10x affinity compared to 2-Cl analogs.
C-2	-CF ₃	High	Retains potency but alters metabolic clearance (slower hydroxylation).
C-8	-OH	Active Metabolite	8-OH-Loxapine retains D2 antagonism but has lower BBB permeability.
C-7	-OH	Inactive/Low	7-OH metabolites are generally considered clearance products with low affinity.

Zone 3: The N-10 Bridge

- Unsubstituted (N-H): Essential for the "amidine" character when coupled with the C-11 double bond.
- Alkylation (N-Me): Alkylation at N-10 disrupts the tautomeric equilibrium and usually abolishes D2 antagonist activity, though it may generate M1 (Muscarinic) antagonists.

Part 4: Experimental Protocols

Synthesis of 2-Chloro-11-(4-methyl-1-piperazinyl)dibenz[b,f][1,4]oxazepine (Loxapine Analog)

Safety:

is corrosive and reacts violently with water. Perform all steps in a fume hood.

Step 1: Lactam Activation (Imino Chloride Formation)

- Charge a round-bottom flask with 2-chloro-10,11-dihydro-11-oxodibenz[b,f][1,4]oxazepine (1.0 eq) [Precursor].
- Add Phosphorus Oxychloride () (15.0 eq) and -Dimethylaniline (1.5 eq) as a catalyst.
- Reflux the mixture for 4–6 hours. Endpoint: Solution turns dark; TLC shows disappearance of lactam.
- Evaporation: Remove excess under reduced pressure (rotary evaporator) to yield the crude imino chloride as a viscous oil. Do not expose to moisture.

Step 2: Amination

- Dissolve the crude imino chloride in anhydrous Toluene or Dioxane.
- Add N-Methylpiperazine (3.0 eq) dropwise at .
- Heat to reflux for 6–8 hours.
- Workup: Cool to RT. Pour into ice-cold dilute (to remove acidic byproducts). Extract with Ethyl Acetate (

).

- Purification: Dry organic layer (

), concentrate, and recrystallize from Ethanol/Hexane or purify via Flash Chromatography (DCM:MeOH 95:5).

Radioligand Binding Assay (D2 Receptor) validation

To verify the biological activity of synthesized analogs, a competition binding assay is required.

- Source Tissue: Rat striatal membrane homogenates (rich in D2).

- Radioligand:

-Spiroperidol (0.2–0.5 nM).

- Non-specific Block: (+)-Butaclamol (1

).

- Protocol:

- Incubate membrane prep + Radioligand + Test Compound (10 concentrations,

to

) for 60 min at

.

- Terminate by rapid filtration over GF/B filters.

- Count radioactivity.

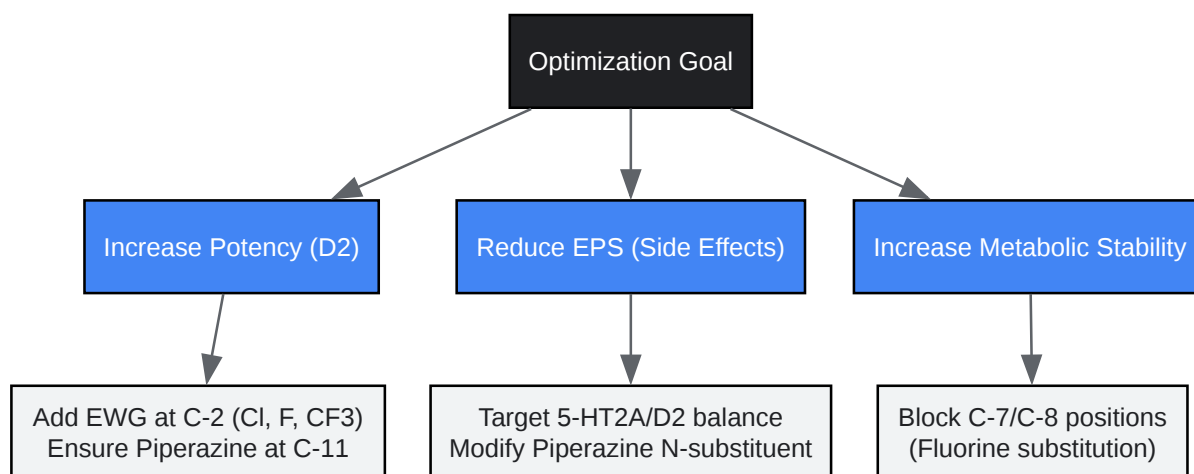
- Calculation: Determine

and convert to

using the Cheng-Prusoff equation:

Part 5: Logic Map for Analog Optimization

Use this decision tree when designing new analogs to improve specific properties.



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Figure 3: Decision tree for structural optimization of dibenzoxazepines.

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